

4-(Hydroxymethyl)-1,3-dioxolan-2-one molecular weight and formula

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Compound of Interest

Compound Name: 4-(Hydroxymethyl)-1,3-dioxolan-2-one

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An In-depth Technical Guide to 4-(Hydroxymethyl)-1,3-dioxolan-2-one

This technical guide provides a comprehensive overview of **4-(hydroxymethyl)-1,3-dioxolan-2-one**, a versatile chemical compound with applications in various scientific fields. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and structure.

Chemical Identity and Properties

4-(Hydroxymethyl)-1,3-dioxolan-2-one, also known as glycerol carbonate or glyceryl carbonate, is a cyclic organic compound. Its chemical structure features a five-membered dioxolane ring with a hydroxymethyl substituent.

Table 1: Physicochemical Properties of **4-(Hydroxymethyl)-1,3-dioxolan-2-one**

Property	Value
Molecular Formula	C4H6O4[1][2][3][4]
Molecular Weight	118.09 g/mol [1][2][3][4]
CAS Number	931-40-8
Density	1.4 g/mL at 25 °C[5]
Boiling Point	137-140 °C at 0.5 mmHg[5]
Flash Point	>110 °C (>230 °F)
Refractive Index	1.469 at 20 °C[5]
InChI Key	JFMGYULNQJPJCY-UHFFFAOYSA-N
SMILES	OCC1COC(=O)O1[6]

Chemical Structure

The structure of **4-(hydroxymethyl)-1,3-dioxolan-2-one** is depicted in the following diagram, generated using the DOT language.

Caption: Chemical structure of **4-(hydroxymethyl)-1,3-dioxolan-2-one**.

Experimental Protocols

Synthesis of 4-(Hydroxymethyl)-1,3-dioxolan-2-one

A reported method for the synthesis of **4-(hydroxymethyl)-1,3-dioxolan-2-one** involves the reaction of potassium hydrogen carbonate and 1-chloro-2,3-epoxypropane.[5]

Materials:

- Potassium hydrogen carbonate (KHCO₃)
- 18-crown-6
- 1-chloro-2,3-epoxypropane

Procedure:

- A mixture of potassium hydrogen carbonate (10.0 g, 0.1 mol), 18-crown-6 (0.2 g, 0.76 mmol), and 1-chloro-2,3-epoxypropane (27.6 g, 0.3 mol) is prepared.
- The mixture is stirred and heated at 80°C for 36 hours.
- After cooling, the potassium salt is removed by filtration.
- The organic layer is washed with water.
- The final product is obtained by distillation at 152–160°C under a reduced pressure of 0.6–0.8 mmHg.
- This procedure yields 4.83 g (41%) of **4-(hydroxymethyl)-1,3-dioxolan-2-one**.^[5]

Applications

4-(Hydroxymethyl)-1,3-dioxolan-2-one serves as a valuable building block in organic synthesis. It can be utilized in the synthesis of various compounds, including:

- 4-[(prop-2-en-1-yloxy)methyl]-1,3-dioxolan-2-one (AGC) through Williamson ether synthesis with 3-bromoprop-1-ene.^[6]
- Hyperbranched polyethers via copolymerization with cyclic carbonates containing phthalimide moieties.^[6]
- (2-Oxo-1,3-dioxolan-4-yl)methyl benzeneacetate by reacting with phenylacetyl chloride.^[6]

Furthermore, it finds use in methods for finishing metallic surfaces.^[5]

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